

Chemical and Physical Properties of Nopco NXZ

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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Nopco NXZ is a metallic soap-type anti-foaming agent designed for latex and emulsion systems, particularly effective in acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions [1].

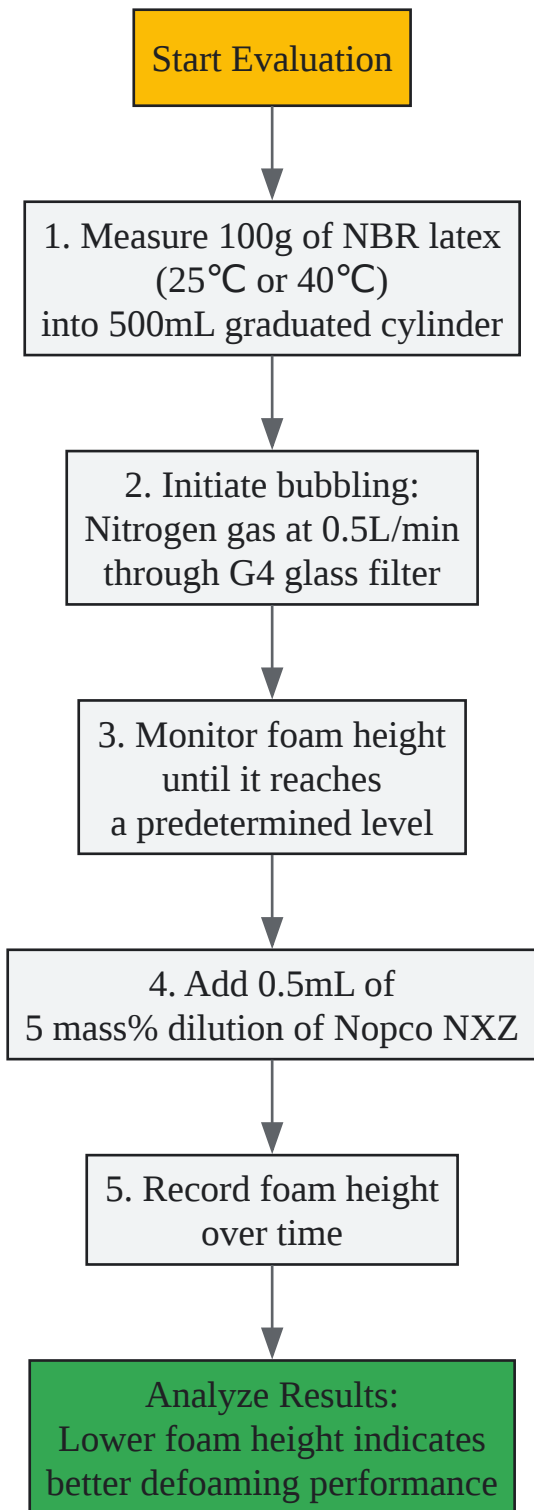
The table below summarizes its key technical characteristics:

Property	Specification / Value	Additional Context
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]	Detailed Breakdown [2]: Distillates petroleum hydrotreated heavy naphthenic (75.0-85.0%), Solvent naphtha petroleum heavy aliphatic (5.0-10.0%), Proprietary metallic ester (1.0-3.0%), Polyethylene glycol derivative (1.0-3.0%)
Appearance	Light yellowish brown liquid [1]	-
Viscosity	170 mPa·s (25°C); 2200 mPa·s (5°C) [1]	-
pH	5.1 (2 mass% aqueous dispersion) [1]	-
Specific Gravity	0.89 (20°C) [1]	-

Property	Specification / Value	Additional Context
Ionicity	Nonionic [1]	-
Dispersibility	Dispersible in water [1]	-
Hard Water Resistance	Good [1]	-
Flash Point	174 °C [1]	-
CAS Registry Number	12794-56-8 [3] [2] [4]	Also known as FOAMASTER NXZ [3] [2] [4].
Typical Application Level	0.1-0.3 mass% on the solid weight of emulsions and latexes [1]	Can be used directly or diluted with water [1].

Defoaming Performance Evaluation Method

The manufacturer provides an example of a standard defoaming test, which can serve as a reference protocol [1].



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Diagram of the defoaming evaluation workflow based on the diffuser stone test method.

Application and Handling Guidelines

For industrial and research use, consider the following practical information [1]:

- **Mixing:** If the product separates after long storage, it should be mixed well before use.
- **Dilution:** It can be used directly or diluted with water. When diluting, mixing is required during the process.

Information Limitations and Alternatives

The search results have specific limitations relative to your request:

- **No Signaling Pathways:** **Nopco NXZ** is a formulated chemical product used in paints, adhesives, and latexes [1]. The search results do not indicate any application in biological systems or drug development, nor are there any signaling pathways associated with its function as a defoamer.
- **Limited Experimental Detail:** The provided evaluation method is a high-level summary. Specific parameters like the exact nitrogen flow pressure, the precise "certain height" for defoamer addition, or standardized data recording intervals are not detailed.

For more specific experimental protocols, you may need to consult **industrial standards** (e.g., ASTM, ISO) for foam measurement or search for scientific papers that study defoamer performance in similar polymer systems.

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References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]
2. Buy Nopco NXZ | 12794-56-8 [smolecule.com]
3. | 12794-56-8 Nopco NXZ [chemicalbook.com]
4. CAS#: 12794-56-8 • ChemWhat | Database of Nopco ... NXZ Chemicals [chemwhat.com]

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